

Personal protective equipment for handling QL-X-138

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Essential Safety and Handling Guide for QL-X-138

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for the handling of **QL-X-138**, a potent and selective dual kinase inhibitor of Bruton's tyrosine kinase (BTK) and MAP kinase-interacting kinases (MNK). Given the absence of a specific Material Safety Data Sheet (MSDS), this guidance is based on the known chemical properties of **QL-X-138** and general best practices for handling potent, biologically active compounds in a laboratory setting.

Compound Information and Properties

QL-X-138 is a small molecule with the chemical formula C25H19N5O2 and a molecular weight of 421.46 g/mol .[1] It functions as a dual inhibitor, covalently binding to BTK and non-covalently to MNK.[2][3][4] Its potent biological activity necessitates careful handling to minimize exposure and ensure a safe laboratory environment.



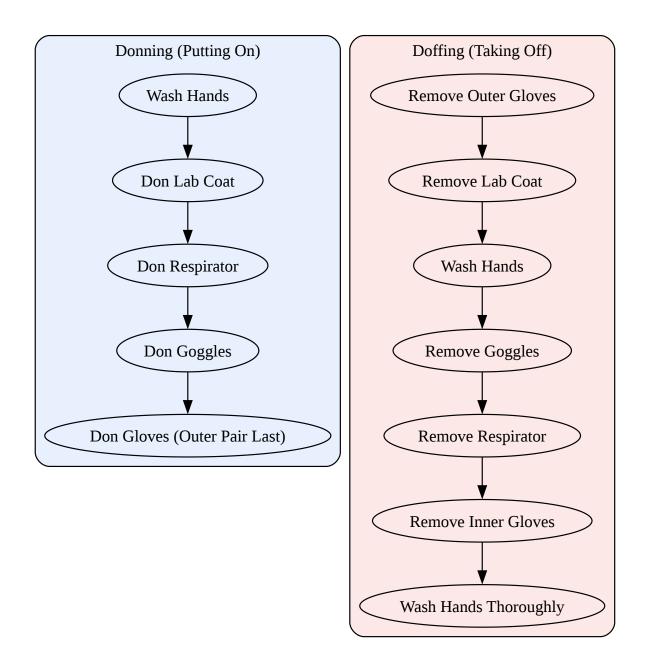
Property	Value	Source
Chemical Formula	C25H19N5O2	[1]
Molecular Weight	421.46 g/mol	[1]
Appearance	Powder	[1]
Storage (Powder)	-20°C for up to 2 years	[1]
Storage (in DMSO)	4°C for 2 weeks, -80°C for 6 months	[1]

Personal Protective Equipment (PPE)

Due to its potent biological activity, a comprehensive approach to personal protection is mandatory when handling **QL-X-138** in any form (powder or solution).

PPE Category	Required Equipment	Rationale
Eye Protection	Chemical safety goggles	Protects eyes from splashes and airborne particles.
Hand Protection	Nitrile gloves (double-gloving recommended)	Prevents skin contact. Check for tears and replace frequently.
Body Protection	Laboratory coat (fully buttoned)	Protects skin and personal clothing from contamination.
Respiratory Protection	A properly fitted N95 respirator or higher (e.g., a powered airpurifying respirator - PAPR) is recommended, especially when handling the powder form or creating solutions.	Minimizes inhalation of airborne particles.





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Figure 2. Logical flow for the segregation and disposal of **QL-X-138** waste.

Disposal Protocol:

· Solid Waste:



- Includes contaminated gloves, pipette tips, tubes, and bench paper.
- Collect in a designated, clearly labeled, and sealed plastic bag for chemical waste.
- Liquid Waste:
 - Includes unused stock solutions and experimental solutions containing QL-X-138.
 - Collect in a designated, leak-proof, and clearly labeled hazardous waste container. Do not mix with other waste streams unless explicitly permitted by your institution's EHS department.
- · Sharps Waste:
 - Includes any needles or other sharp objects contaminated with QL-X-138.
 - Dispose of immediately into a designated sharps container for chemical waste.
- Final Disposal:
 - All waste streams containing QL-X-138 must be disposed of through your institution's Environmental Health and Safety (EHS) department. Follow all institutional and local regulations for hazardous waste disposal.

Emergency Procedures

In Case of Exposure:

- Skin Contact: Immediately wash the affected area with copious amounts of soap and water for at least 15 minutes. Remove contaminated clothing.
- Eye Contact: Immediately flush eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open.
- Inhalation: Move to fresh air immediately.
- Ingestion: Do not induce vomiting.



In all cases of exposure, seek immediate medical attention and provide the medical personnel with as much information as possible about the compound. Report the incident to your supervisor and your institution's EHS department.

Disclaimer: This guide is intended to provide essential safety information and is not a substitute for a formal risk assessment and consultation with your institution's Environmental Health and Safety department. Always adhere to your local and institutional safety protocols.

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